

1-Naphthol-3,6-disulfonic acid chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Naphthol-3,6-disulfonic acid

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An In-depth Technical Guide to 1-Naphthol-3,6-disulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **1-Naphthol-3,6-disulfonic acid**. This compound, also known as 4-hydroxynaphthalene-2,7-disulfonic acid or RG acid, is a significant intermediate in the synthesis of various organic molecules, particularly azo dyes. While its role as a pharmaceutical intermediate is noted, its primary applications lie in the chemical and dye manufacturing industries.

Chemical Structure and Identification

1-Naphthol-3,6-disulfonic acid is an organic compound featuring a naphthalene core substituted with one hydroxyl (-OH) group and two sulfonic acid (-SO₃H) groups.

IUPAC Name: 4-hydroxynaphthalene-2,7-disulfonic acid[1][2]

Synonyms: 1-Hydroxy-3,6-naphthalenedisulfonic acid, RG acid, Violet acid[3]

Molecular Formula: C₁₀H₈O₇S₂[1][2]

The structure consists of a naphthalene bicyclic system. The hydroxyl group is located at position 1, and the two sulfonic acid groups are at positions 3 and 6. The compound is often supplied and used as its disodium salt.

Physicochemical and Quantitative Properties

1-Naphthol-3,6-disulfonic acid is typically a solid at room temperature and is soluble in water. The presence of two sulfonic acid groups makes it a strong acid. The quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	304.3 g/mol (Acid)	[1]
	348.26 g/mol (Disodium Salt, anhydrous)	[4]
Appearance	Grey to brownish or white to off-white powder	[4]
Melting Point	> 300 °C	[4]
Density	1.816 g/cm ³	[4]
Solubility	Soluble in water	
Acidity (pKa)	Sulfonic acid groups: Strongly acidic (pKa < 1, predicted). Hydroxyl group: Experimental value not readily available in cited literature.	[4][5]
CAS Number	578-85-8 (Acid)	[1]
	20349-39-7 (Disodium Salt)	[4]
	330581-20-9 (Disodium Salt Hydrate)	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1-Naphthol-3,6-disulfonic acid** are provided below.

Synthesis from 1-Amino-8-naphthol-3,6-disulfonic acid (H-Acid)

A common method for preparing **1-Naphthol-3,6-disulfonic acid** is through the reductive deamination of 1-Amino-8-naphthol-3,6-disulfonic acid (H-Acid) via a diazonium salt intermediate.

Overall Reaction: 1-Amino-8-naphthol-3,6-disulfonic acid → [Diazonium Salt Intermediate] → **1-Naphthol-3,6-disulfonic acid**

Methodology:

- Diazotization:
 - Suspend 20g of 1-Amino-8-naphthol-3,6-disulfonic acid in approximately 95 mL of water.
 - Adjust the pH to 7.0 by adding 10 N sodium hydroxide solution to dissolve the H-Acid.
 - Add a stoichiometric amount of 4 N sodium nitrite solution to the mixture.
 - In a separate beaker, prepare a solution of 25 mL of 10 N hydrochloric acid over 78 g of ice to achieve a temperature of approximately -10 °C.
 - Slowly add the H-Acid/sodium nitrite solution to the ice/acid mixture over 4 hours, maintaining the temperature between 0-5 °C to form the diazonium salt suspension.
- Reductive Deamination (Example using Glucose):
 - Filter the formed diazonium salt from the reaction mixture.
 - Suspend the diazonium salt in 105 mL of water.
 - Prepare a slurry of 8.33 g of glucose in 20 mL of water and add it to the diazonium salt suspension.

- Prepare 80 mL of 12.5% sodium hydroxide solution and heat it to 80 °C.
- Add the diazonium salt/glucose suspension to the hot sodium hydroxide solution over one hour.
- Maintain the reaction at 80 °C for several hours (e.g., 3 hours) to ensure the complete splitting of the diazo group.
- Purification and Isolation:
 - Cool the reaction mixture to room temperature and neutralize with dilute hydrochloric acid.
 - Add 2 to 5 times the reaction volume of ethanol to precipitate inorganic salts.
 - Filter the mixture to remove the precipitated salts.
 - Evaporate the ethanol-water filtrate to dryness to obtain the crude product.
 - The product can be further purified by recrystallization if necessary. The yield is typically around 69-70%.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

This representative HPLC method is based on protocols for analyzing naphthalenedisulfonic acid isomers and can be adapted for the quantitative analysis of **1-Naphthol-3,6-disulfonic acid**.

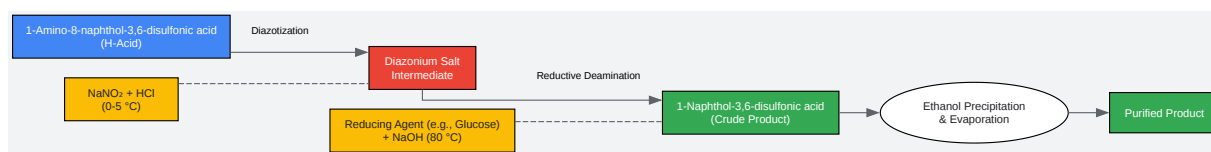
Methodology:

- Standard Preparation:
 - Accurately weigh a reference standard of **1-Naphthol-3,6-disulfonic acid** and dissolve it in the mobile phase to prepare a stock solution (e.g., 100 µg/mL).
 - Perform serial dilutions of the stock solution to create a series of calibration standards (e.g., 1, 5, 10, 20, 40, 60 µg/mL).

- Sample Preparation:
 - Dissolve the sample to be analyzed in the mobile phase to an expected concentration within the calibration range.
 - Filter the sample solution through a 0.45 μm syringe filter before injection to remove particulate matter.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).[3]
 - Mobile Phase: 40% Methanol in water, containing 4.5 mmol/L tetrabutylammonium bromide (TBAB) as an ion-pairing agent. Adjust pH if necessary with a suitable acid (e.g., HCl).[3]
 - Flow Rate: 1.0 mL/min.[3]
 - Injection Volume: 10 μL .[3]
 - Detector: UV-Vis Detector.
 - Detection Wavelength: 280 nm.[3]
 - Column Temperature: Ambient or controlled at 30 $^{\circ}\text{C}$.
- Analysis:
 - Inject the series of standard solutions to generate a calibration curve by plotting peak area against concentration.
 - Inject the prepared sample solution.
 - Quantify the amount of **1-Naphthol-3,6-disulfonic acid** in the sample by comparing its peak area to the calibration curve.

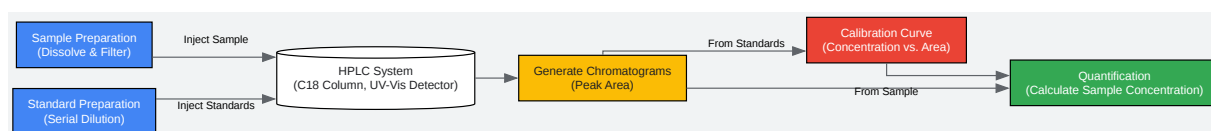
Visualizations

The following diagrams illustrate the key experimental workflows described in this guide.



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Caption: Workflow for the synthesis of **1-Naphthol-3,6-disulfonic acid**.



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Caption: Workflow for the quantitative analysis by HPLC.

Applications

1-Naphthol-3,6-disulfonic acid is a versatile chemical intermediate with several industrial applications:

- **Dye and Pigment Manufacturing:** It is a crucial precursor in the synthesis of a wide range of azo dyes used in the textile, leather, and paper industries.[4]
- **Cosmetic Industry:** Utilized in the formulation of certain hair dyes due to its coloring properties.[4]
- **Analytical Chemistry:** Employed in various colorimetric assays and as a reagent for detecting specific chemical species.[4]

- Pharmaceutical Industry: It serves as an intermediate in the synthesis of certain pharmaceutical compounds and active pharmaceutical ingredients (APIs).[4]

Safety and Handling

Based on GHS classifications, **1-Naphthol-3,6-disulfonic acid** is considered an irritant.

- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Precautions: Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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- To cite this document: BenchChem. [1-Naphthol-3,6-disulfonic acid chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1583178#1-naphthol-3-6-disulfonic-acid-chemical-structure-and-properties>]

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